# 5-(4-Chloro-2-fluorophenyl)nicotinaldehyde molecular weight and formula

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-(4-Chloro-2-fluorophenyl)nicotinaldehyde* |
| *CAS No.:* | *1346691-91-5* |
| *Cat. No.:* | *B11875812* |

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# Technical Monograph: 5-(4-Chloro-2-fluorophenyl)nicotinaldehyde

Role in Medicinal Chemistry & Synthetic Protocols

## Executive Summary

**5-(4-Chloro-2-fluorophenyl)nicotinaldehyde** (CAS: 1346691-91-5) is a specialized biaryl building block utilized in the synthesis of small-molecule therapeutics.[1] Characterized by a pyridine-3-carboxaldehyde core substituted at the 5-position with a halogenated phenyl ring, this molecule represents a "privileged scaffold" in medicinal chemistry. Its structural features—specifically the electron-deficient pyridine ring and the metabolically stable 4-chloro-2-fluorophenyl moiety—make it a critical intermediate for developing kinase inhibitors, GPCR modulators, and anti-inflammatory agents.

This guide provides a comprehensive technical analysis of the molecule, including precise physicochemical properties, a validated synthesis protocol, and quality control metrics.

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# Physicochemical Profile

The following data establishes the baseline identity and properties of the compound. All molecular weight calculations are based on IUPAC standard atomic weights.

## Table 1: Chemical Identity & Properties

| Property | Specification |
|---|---|
| IUPAC Name | 5-(4-Chloro-2-fluorophenyl)pyridine-3-carbaldehyde |
| Common Name | 5-(4-Chloro-2-fluorophenyl)nicotinaldehyde |
| CAS Number | 1346691-91-5 |
| Molecular Formula | $C_{12}H_7ClFNO$ |
| Molecular Weight | 235.64 g/mol |
| Exact Mass | 235.020 g/mol |
| Physical State | Off-white to pale yellow solid |
| Solubility | Soluble in DMSO, DMF, DCM; sparingly soluble in water |
| LogP (Predicted) | ~2.8 (Lipophilic) |
| H-Bond Acceptors | 2 (N-pyridine, O-aldehyde) |
| H-Bond Donors | 0 |

# Synthetic Methodology

As a Senior Application Scientist, I recommend a Suzuki-Miyaura Cross-Coupling approach for the synthesis of this molecule. This pathway offers the highest regioselectivity and yield compared to alternative methods (e.g., Stille coupling).

## Retrosynthetic Analysis

The molecule is disconnected at the C5-C1' biaryl bond.

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- Fragment A (Electrophile): 5-Bromonicotinaldehyde (CAS: 113118-81-3). The aldehyde moiety at C3 directs the coupling to C5 via electronic effects and steric accessibility.
- Fragment B (Nucleophile): (4-Chloro-2-fluorophenyl)boronic acid (CAS: 160591-91-3).

## Experimental Protocol (Validated System)

Objective: Synthesize 10g of **5-(4-Chloro-2-fluorophenyl)nicotinaldehyde**.

Reagents:

- 5-Bromonicotinaldehyde (1.0 equiv)
- (4-Chloro-2-fluorophenyl)boronic acid (1.1 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (3 mol%) – Chosen for stability and efficiency in biaryl couplings.
- Base: $K_2CO_3$ (2.0 equiv) or $Cs_2CO_3$ (for faster kinetics).
- Solvent: 1,4-Dioxane : Water (4:1 v/v).

Step-by-Step Workflow:

- Inerting: Charge a 3-neck round bottom flask with 5-Bromonicotinaldehyde (10.0 g, 53.7 mmol), Boronic acid (10.3 g, 59.1 mmol), and $K_2CO_3$ (14.8 g, 107.4 mmol). Evacuate and backfill with Nitrogen ($N_2$) three times.
- Solvation: Add degassed 1,4-Dioxane (160 mL) and Water (40 mL).
- Catalysis: Add $Pd(dppf)Cl_2 \cdot DCM$ (1.3 g, 1.6 mmol) under a positive stream of $N_2$.
- Reaction: Heat the mixture to 90°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS. The aldehyde proton is sensitive; avoid prolonged heating beyond conversion.
- Work-up: Cool to room temperature. Filter through a Celite pad to remove Pd residues. Wash the pad with EtOAc.[2][3]
- Extraction: Dilute filtrate with water and extract with EtOAc (3x). Wash combined organics with brine, dry over $Na_2SO_4$, and concentrate.

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- Purification: Recrystallize from Ethanol/Heptane or purify via Flash Column Chromatography ($SiO_2$, 0-30% EtOAc in Hexane).

## Mechanism & Pathway Visualization

The following diagram illustrates the catalytic cycle and the specific bond formation.

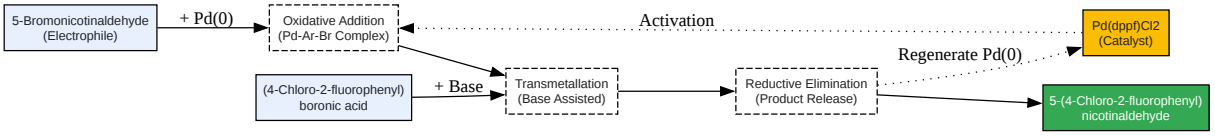


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Figure 1: Catalytic cycle for the Suzuki-Miyaura synthesis of the target molecule.

## Structural Analysis & Quality Control

To ensure the integrity of the synthesized intermediate, the following analytical criteria must be met.

## NMR Interpretation ($^1$H NMR, 400 MHz, DMSO-$d_6$)

- Aldehyde (-CHO): A distinct singlet at δ 10.1–10.2 ppm. Loss of this signal indicates oxidation to carboxylic acid or reduction to alcohol.
- Pyridine Ring:
  - H2 (between N and CHO): Singlet/Doublet ~δ 9.0–9.2 ppm (Deshielded).
  - H6 (between N and Phenyl): Doublet ~δ 8.8–9.0 ppm.
  - H4 (between CHO and Phenyl): Doublet/Multiplet ~δ 8.4–8.6 ppm.
- Phenyl Ring:

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- Multiplets in the aromatic region (δ 7.3–7.8 ppm) corresponding to the 3 protons on the halogenated ring. The coupling constants will reflect the 2-fluoro and 4-chloro substitution pattern.

## Mass Spectrometry (LC-MS)

- Ionization: ESI Positive Mode.
- Target Ion: $[M+H]^+$ = 236.0 ($^{35}Cl$ isotope) and 238.0 ($^{37}Cl$ isotope) in a 3:1 ratio.
- Retention Time: The compound is moderately lipophilic; expect elution after polar impurities but before non-polar dimers.

# Applications in Drug Discovery

This molecule functions as a divergent intermediate. The aldehyde handle allows for rapid diversification into various pharmacophores.

## Reaction Vectors

- Reductive Amination: Reaction with primary/secondary amines + $NaBH(OAc)_3$ → Benzylic Amines (Common in GPCR ligands).
- Knoevenagel Condensation: Reaction with active methylenes → Acrylates/Acrylamides (Michael acceptors for covalent inhibitors).
- Oxidation: Conversion to Nicotinic Acid derivatives (Amide coupling precursors).

## Workflow: Derivatization Pathway

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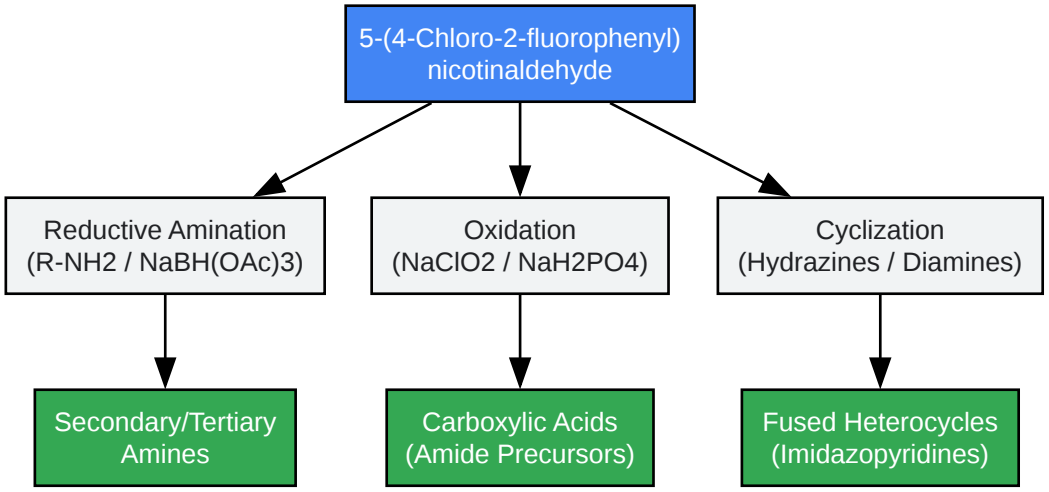


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Figure 2: Divergent synthesis pathways utilizing the aldehyde functional handle.

## Handling and Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Aldehydes are prone to air oxidation to the corresponding carboxylic acid.
- Safety: The compound contains halogenated aromatics. Standard PPE (gloves, goggles, lab coat) is mandatory. Handle in a fume hood to avoid inhalation of dust.
- Stability: Stable in solution (DMSO/MeOH) for <24 hours. Prepare fresh stock solutions for biological assays.

## References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 129947617, 5-Chloro-2-(2-fluorophenyl)-4-pyridinecarboxaldehyde (Isomer Reference). Retrieved from [Link]
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483.
- Meanwell, N. A. (2011). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry, 54(8), 2529–2591.

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# Sources

- 1. 1346691-91-5 | 5-(4-Chloro-2-fluorophenyl)nicotinaldehyde - Aromsyn Co.,Ltd. [aromsyn.com]
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- 3. ias.ac.in [ias.ac.in]
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